

Benzyl-PEG3-methyl ester: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Benzyl-PEG3-methyl ester*

Cat. No.: *B3320879*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet (SDS). **Benzyl-PEG3-methyl ester** is a research chemical, and a comprehensive, officially validated SDS is not publicly available. The information herein is compiled from available data on the compound and structurally related molecules. All laboratory work should be conducted by trained professionals in a controlled environment, adhering to all institutional and regulatory safety protocols.

Introduction

Benzyl-PEG3-methyl ester is a heterobifunctional linker molecule commonly employed in the development of Proteolysis Targeting Chimeras (PROTACs). PROTACs are a novel class of therapeutic agents that co-opt the cell's natural protein degradation machinery to eliminate specific target proteins.[1][2] The linker component of a PROTAC is a critical determinant of its efficacy, influencing the formation of the ternary complex between the target protein and the E3 ubiquitin ligase.[3][4][5] **Benzyl-PEG3-methyl ester** provides a flexible, hydrophilic spacer with a terminal methyl ester for conjugation, and a benzyl ether group. This guide provides an in-depth overview of the available safety and handling information for this compound.

Physicochemical and Toxicological Data

Due to the absence of a specific Safety Data Sheet for **Benzyl-PEG3-methyl ester**, the following tables summarize its known physical and chemical properties and infer potential

toxicological hazards based on structurally similar compounds.

Table 1: Physical and Chemical Properties of **Benzyl-PEG3-methyl ester**

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ O ₅	MedChemExpress
Molecular Weight	282.33 g/mol	MedChemExpress
CAS Number	127457-61-8	MedChemExpress
Appearance	Not specified (likely a liquid or low-melting solid)	Inferred
Solubility	Soluble in organic solvents such as DMSO and DMF	Inferred from similar compounds

Table 2: Inferred GHS Hazard Classification

This classification is extrapolated from data on related compounds, such as Benzyl-PEG10-Ots, and general knowledge of benzyl ethers and polyethylene glycol derivatives. It should be used for preliminary hazard assessment only.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	mancanza	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	mancanza	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	mancanza	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	mancanza	Warning	H335: May cause respiratory irritation

Note: The GHS pictograms are represented by "mancanza" as a placeholder due to the inability to generate images. In a formal document, the corresponding GHS pictograms for "Warning" (e.g., exclamation mark) would be displayed.

Safety and Handling Guidelines

Given the inferred hazard profile, the following safety and handling precautions are recommended when working with **Benzyl-PEG3-methyl ester**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.^[6]
- Skin and Body Protection: A laboratory coat is required. For larger quantities or in case of potential splashing, additional protective clothing may be necessary.

- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood. If the substance is aerosolized or if working with large quantities, a NIOSH-approved respirator may be required.

Engineering Controls

- All handling of **Benzyl-PEG3-methyl ester** should be performed in a certified chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the work area.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound and before leaving the laboratory.^[6]
- Remove contaminated clothing and wash it before reuse.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents, strong acids, and strong bases.^[6]

Spills and Disposal

- Spills: In case of a spill, absorb the material with an inert absorbent (e.g., sand, vermiculite). Collect the absorbed material into a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not allow the material to enter drains or waterways.

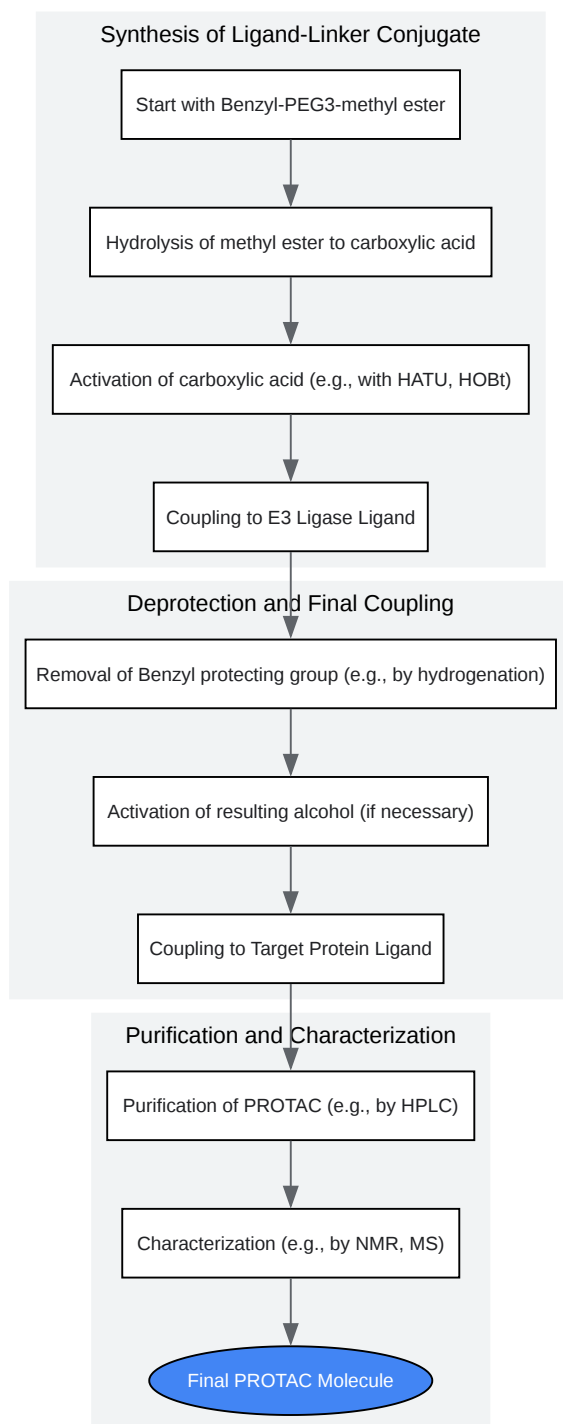
Experimental Protocols: A Generalized Workflow

While specific experimental protocols for **Benzyl-PEG3-methyl ester** are not readily available, a general workflow for its use in PROTAC synthesis can be outlined. This serves as an illustrative example and must be adapted to the specific chemical reactions being performed.

General PROTAC Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of a PROTAC using a linker like **Benzyl-PEG3-methyl ester**.

Generalized PROTAC Synthesis Workflow



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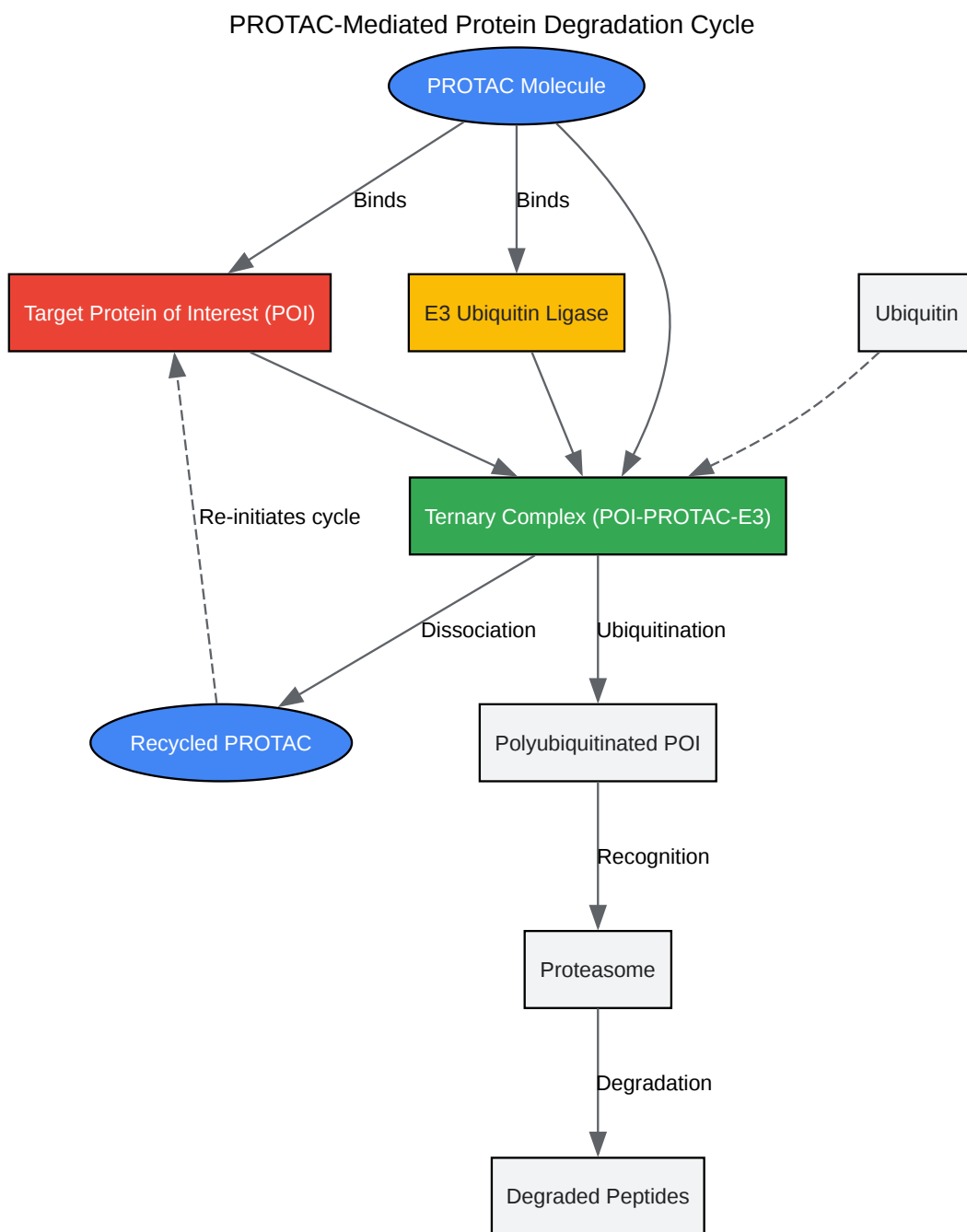
Caption: A generalized workflow for the synthesis of a PROTAC molecule.

Biological Context: PROTAC Mechanism of Action

Benzyl-PEG3-methyl ester functions as a linker within a PROTAC molecule. The PROTAC itself does not typically have a direct signaling role but rather acts as a facilitator for a specific biological process: targeted protein degradation.

The PROTAC Cycle

The following diagram illustrates the catalytic cycle of PROTAC-mediated protein degradation.



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Caption: The catalytic cycle of PROTAC-mediated protein degradation.[3]

Conclusion

Benzyl-PEG3-methyl ester is a valuable research tool in the development of PROTACs. While a specific, comprehensive safety profile is not yet established, by understanding its chemical structure and the hazards associated with related compounds, researchers can implement appropriate safety measures to handle this compound responsibly. Adherence to standard laboratory safety protocols, including the use of proper personal protective equipment and engineering controls, is paramount. As with any research chemical, it is crucial to remain vigilant and consult all available safety information before use.

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References

- 1. What are PROTAC Linkers? | BroadPharm [broadpharm.com]
- 2. precisepeg.com [precisepeg.com]
- 3. benchchem.com [benchchem.com]
- 4. Current strategies for the design of PROTAC linkers: a critical review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. The Essential Role of Linkers in PROTACs [axispharm.com]
- 6. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
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